

Physicochemical Properties of Orysastrobin

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Compound Focus: Orysastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

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The table below summarizes the core solubility and vapor pressure data for **orysastrobin**, which are critical for understanding its environmental behavior and formulation design.

Property	Value	Conditions	Interpretation
Aqueous Solubility [1]	80.6 mg/L	20°C, pH 7	Moderately soluble
Vapor Pressure [1]	7.0×10^{-4} mPa	20°C	Low volatility
Solubility in Organic Solvents [1]			
- Ethyl acetate	206,000 mg/L	20°C	Highly soluble
- Toluene	125,000 mg/L	20°C	Highly soluble
- Propanol	33,900 mg/L	20°C	Freely soluble
- n-Heptane	590 mg/L	20°C	Slightly soluble
Partition Coefficient (Log P) [1]	2.36	-	Low

Analytical Methods for Determination

Accurate detection and quantification of **orysastrobin**, including its isomers and metabolites, are essential for residue analysis and environmental monitoring.

HPLC-UV and LC-MS/MS for Residue Analysis in Rice

A robust multi-residue method has been developed for determining **orysastrobin** and its main isomers (F001 and F033) in hulled rice [2].

- **Sample Preparation:** The method involves extracting the compounds from hulled rice using **acetone**. The extract is then diluted with saline water, and the target analytes are partitioned into an organic layer using **dichloromethane/n-hexane**.
- **Cleanup:** To remove co-extracted matrix interferences, a further **n-hexane/acetonitrile** partition is performed, followed by a cleanup step using **Florisil column chromatography**.
- **Instrumental Analysis:**
 - **Column:** Octadecylsilyl (C18) column.
 - **Detection:** Both High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) were successfully used.
- **Method Performance:** The method demonstrated excellent recovery rates (**80.6% to 114.8%**), with relative standard deviations for precision all below **20%**. The quantification limits were in the range of **0.002 to 0.02 mg/kg**, making it suitable for monitoring terminal residues.

General RP-HPLC Method for Pesticide Formulations

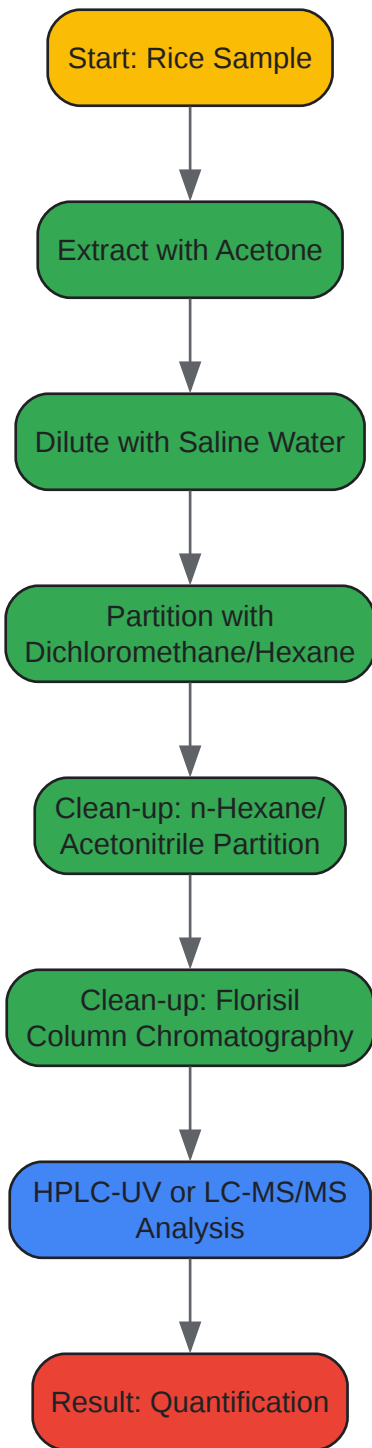
While developed for herbicides, a validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method highlights best practices for analyzing complex pesticide mixtures, which can be adapted for **orysastrobin** formulations [3].

- **Chromatographic Conditions:**
 - **Column:** C18 column (e.g., 150 mm or 250 mm length, 4.6 mm internal diameter, 5 µm particle size).
 - **Mobile Phase:** Isocratic elution with a mixture of **acetonitrile and 0.1% aqueous orthophosphoric acid (70:30, v/v)**.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV detection at **220 nm**.
 - **Column Temperature:** 35 °C.
 - **Injection Volume:** 5-20 µL.

- **Method Validation:** The method was validated for linearity ($R^2 > 0.998$), precision (%RSD $< 2.5\%$), and accuracy (recovery of 96.9%–103.2%), meeting regulatory standards for quality control.

Experimental Workflow for Residue Analysis

The following diagram illustrates the sample preparation and analysis workflow for determining **orysastrobin** residues in rice, integrating the methodologies described above.



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Workflow for **oryzastrubin** residue analysis in rice [2].

Application and Regulatory Context

Orysastrobin is a systemic strobilurin fungicide highly effective against major rice pathogens like *Magnaporthe oryzae* (blast) and *Rhizoctonia solani* (sheath blight) [1]. It is not approved for use in the European Union [1]. A significant concern is the emergence of fungal resistance, particularly related to the F129L mutation in the cytochrome b protein, which can reduce the efficacy of **orysastrobin** and other Qo inhibitor fungicides [4].

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